

Application Notes and Protocols: Quantification of 7-Hydroxymethotrexate-d3 in Cerebrospinal Fluid

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Compound of Interest

Compound Name: 7-Hydroxymethotrexate-d3

Cat. No.: B12394060

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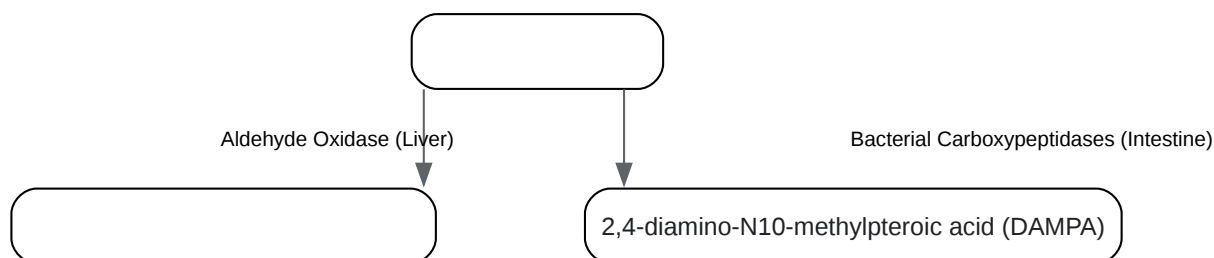
These application notes provide a comprehensive overview and detailed protocols for the quantitative analysis of 7-Hydroxymethotrexate (7-OHMTX), a primary metabolite of the anticancer drug Methotrexate (MTX), in cerebrospinal fluid (CSF). The use of its deuterated internal standard, **7-Hydroxymethotrexate-d3**, is central to achieving accurate and precise quantification by liquid chromatography-tandem mass spectrometry (LC-MS/MS). This analysis is critical for therapeutic drug monitoring (TDM) in patients undergoing high-dose MTX therapy for various malignancies, including acute lymphoblastic leukemia and central nervous system lymphoma, to mitigate neurotoxicity and optimize treatment efficacy.[1][2]

Clinical Significance

High-dose methotrexate therapy is a cornerstone in the treatment of several cancers.[1] However, MTX can cause significant toxicity, particularly neurotoxicity. Monitoring the levels of MTX and its main metabolite, 7-OHMTX, in the CSF is crucial for managing and preventing these adverse effects.[3][4] While 7-OHMTX is less active than MTX, it has lower solubility and can contribute to renal toxicity.[2] Its penetration into the CSF is generally lower than that of MTX.[4][5] Accurate quantification of 7-OHMTX in the CSF provides valuable pharmacokinetic data, aiding in dose adjustments and personalized medicine.

Metabolic Pathway of Methotrexate

The metabolic conversion of Methotrexate to 7-Hydroxymethotrexate is a key pathway in its disposition. Understanding this biotransformation is essential for interpreting drug monitoring results.



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References

- 1. tandfonline.com [tandfonline.com]
- 2. Analytical methodologies for determination of methotrexate and its metabolites in pharmaceutical, biological and environmental samples - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Measurement of methotrexate in human cerebrospinal fluid using a chemiluminescence immunoassay intended for serum and plasma matrices - PMC [pmc.ncbi.nlm.nih.gov]

- 4. 7-Hydroxymethotrexate concentrations in serum and cerebrospinal fluid of children with acute lymphoblastic leukemia - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Methotrexate cerebrospinal fluid and serum concentrations after intermediate-dose methotrexate infusion - PubMed [pubmed.ncbi.nlm.nih.gov]
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